

# Personal protective equipment for handling 3,3-Dimethylhexane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,3-Dimethylhexane

Cat. No.: B1196316

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## Essential Safety and Handling Guide for 3,3-Dimethylhexane

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for the use of **3,3-Dimethylhexane** in a laboratory setting. Adherence to these procedures is essential for ensuring personal safety and regulatory compliance.

### I. Personal Protective Equipment (PPE)

When handling **3,3-Dimethylhexane**, a comprehensive PPE strategy is required to minimize exposure and ensure safety. The following table summarizes the necessary equipment.

Protection Type	Required PPE	Specifications & Rationale
Eye and Face Protection	Tightly fitting safety goggles or a face shield.	Protects against splashes and vapors that can cause severe eye irritation.[1][2]
Skin Protection	Chemical-resistant lab coat and impervious gloves (e.g., Nitrile, Butyl rubber).[1][2][3]	Prevents skin contact which can cause irritation. Gloves must be inspected before use. [1]
Respiratory Protection	NIOSH/MSHA-approved vapor respirator.	Required if exposure limits are exceeded or if working in an area with inadequate ventilation to protect against inhalation of harmful vapors.[4]
Foot Protection	Closed-toe shoes, with chemical-resistant boots as needed.	Protects against spills and chemical exposure.

## II. Quantitative Data Summary

The following table provides key quantitative data for **3,3-Dimethylhexane** for easy reference.

Property	Value	Source
CAS Number	563-16-6	[1][4]
Molecular Formula	C8H18	[4]
Molecular Weight	114.23 g/mol	[4]
Boiling Point	112 °C (233.6 °F)	[4]
Flash Point	7 °C (44.6 °F)	[4]
Specific Gravity	0.71	
Vapor Pressure	28.6 mm Hg	[5]
Occupational Exposure Limit (Finland)	300 ppm (8-hour TWA), 380 ppm (15-min STEL)	[1]

### III. Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **3,3-Dimethylhexane** is crucial for laboratory safety.

- Preparation and Engineering Controls:
  - Work in a well-ventilated area, preferably within a chemical fume hood.[1]
  - Ensure an eyewash station and safety shower are readily accessible.
  - Ground and bond all containers and receiving equipment to prevent static discharge.[4]
  - Use only non-sparking tools and explosion-proof equipment.[1]
- Donning PPE:
  - Before handling, put on all required PPE as detailed in Section I.
- Chemical Handling:
  - Avoid direct contact with skin and eyes.[1]

- Do not breathe in gas, fumes, vapor, or spray.
- Keep the container tightly closed when not in use.[\[1\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[4\]](#)
- Storage:
  - Store in a cool, dry, and well-ventilated place away from incompatible materials such as oxidizing agents.[\[1\]](#)
  - Keep containers properly labeled.[\[4\]](#)
- In Case of a Spill:
  - Remove all sources of ignition.[\[1\]](#)
  - Evacuate personnel to a safe area.[\[1\]](#)
  - For small spills, absorb with a non-combustible material like dry earth or sand.
  - Prevent the spill from entering drains or sewers.[\[1\]](#)

## IV. Disposal Plan: Step-by-Step Procedures

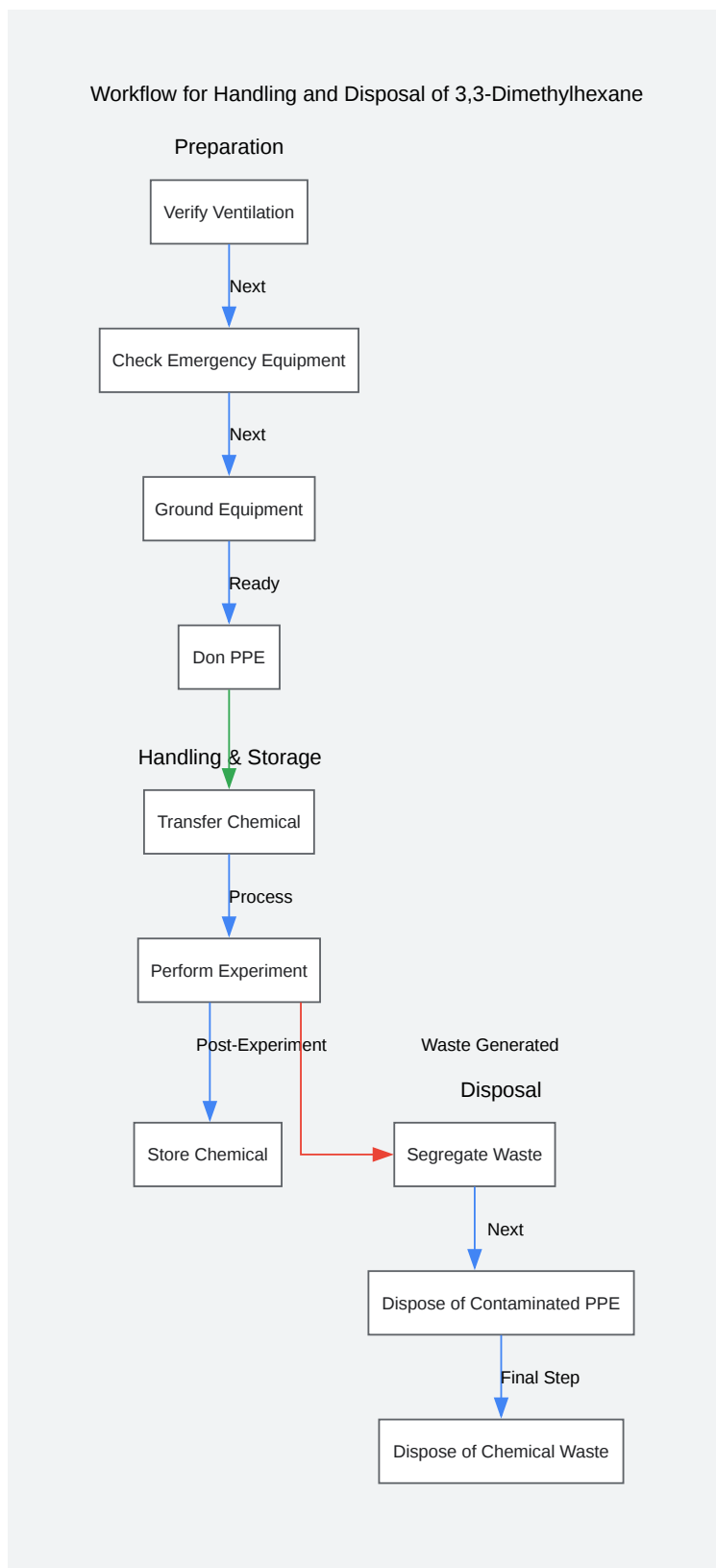
Proper disposal of **3,3-Dimethylhexane** and contaminated materials is critical to prevent environmental harm and ensure regulatory compliance.

- Waste Segregation:
  - Collect all **3,3-Dimethylhexane** waste, including contaminated materials, in a suitable and closed container labeled for hazardous waste.[\[1\]](#)[\[6\]](#)
- Contaminated PPE Disposal:
  - Contaminated gloves, lab coats, and other disposable PPE should be placed in a designated hazardous waste container.
  - Do not reuse contaminated clothing.[\[4\]](#)

- Disposal Method:
  - Dispose of contents and container to an approved waste disposal plant.<sup>[4]</sup>
  - It may be possible to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.
- Regulatory Compliance:
  - Always observe all federal, state, and local regulations when disposing of the substance.
  - Disposal must be undertaken by qualified personnel.

## V. Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **3,3-Dimethylhexane**.



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Caption: Safe handling and disposal workflow for **3,3-Dimethylhexane**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)